

methyl oleate Ru(acac)₃/dipicolinic acid catalyst system

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Compound Focus: Methyl Oleate

CAS No.: 112-62-9

Cat. No.: S626993

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Individual Components: Properties and Preparation

While the combined system is not described, the properties and preparation of the core components are well-documented. The following table summarizes key information for ruthenium(III) acetylacetonate (Ru(acac)₃) and dipicolinic acid.

Component	Chemical Structure	Physical Form	Key Properties & Uses	Preparation Summary
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| **Ru(acac)₃** (Ruthenium(III) acetylacetonate) [1] | Ru³⁺ coordinated to three acetylacetonate (O₂C₅H₇⁻) ligands | Dark red, crystalline solid [1] | - Soluble in most organic solvents [1].

- Used as a **precursor** to other ruthenium complexes [1].
- Paramagnetic [1]. | Reaction of RuCl₃·3H₂O with acetylacetone in the presence of a base like potassium bicarbonate [1]. | | **Dipicolinic Acid** (Pyridine-2,6-dicarboxylic acid) [2] [3] | A pyridine ring with carboxylic acid groups at the 2 and 6 positions | White, crystalline powder (inferred from standard state) | A common chelating ligand used to form complexes with various metal ions, including vanadium and others [2] [3]. | Commercially available; can be used directly as a reagent [2]. |

Proposed Protocol for Catalyst Exploration

Since a direct protocol is unavailable, here is a proposed methodology for investigating this catalyst system, based on general practices in organometallic chemistry and the information gathered.

Objective

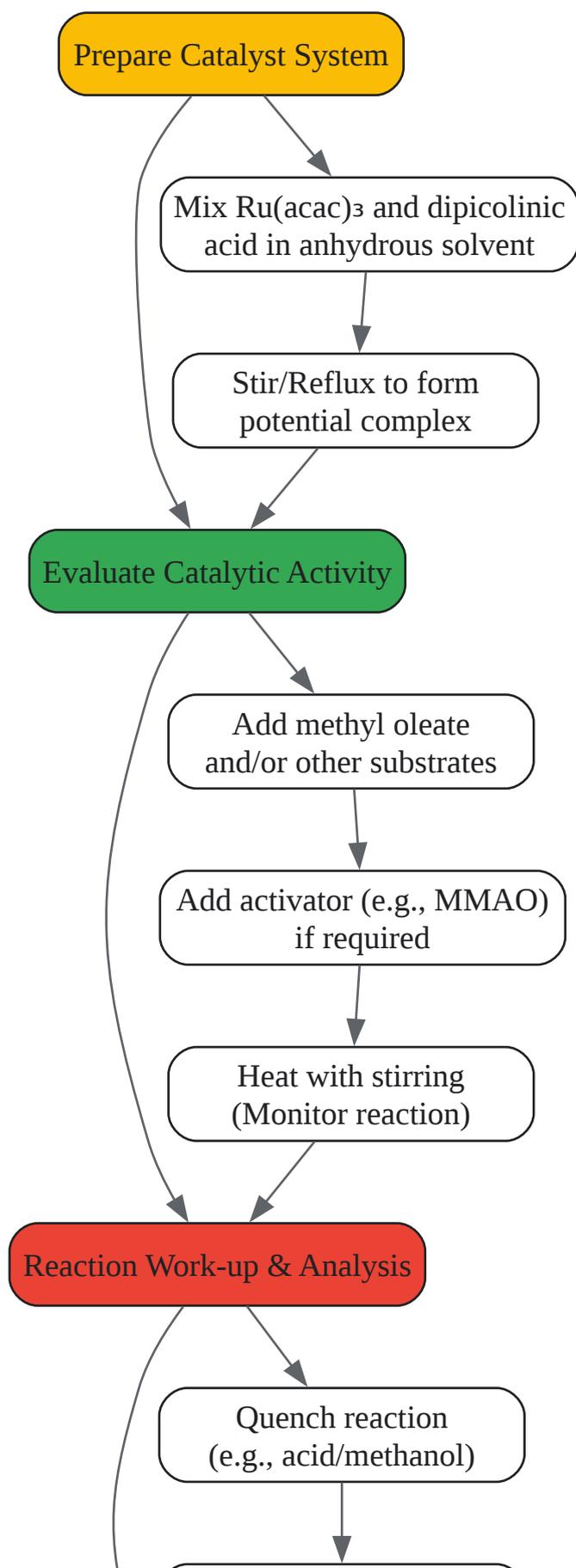
To synthesize and evaluate the catalytic activity of a putative ruthenium complex formed *in situ* from Ru(acac)₃ and dipicolinic acid for potential application in organic transformations.

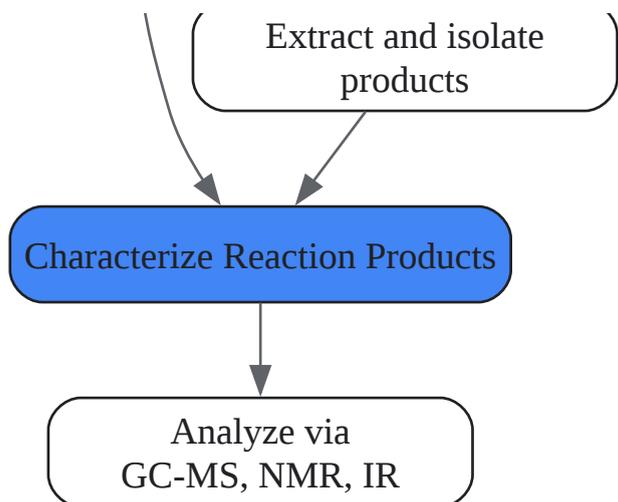
Materials

- **Catalyst Precursors:** Ru(acac)₃ [1], Dipicolinic acid [2].
- **Solvents:** Anhydrous toluene or dimethyl sulfoxide (DMSO), given their use in similar catalytic systems [4] [2].
- **Substrates:** High-purity **Methyl oleate** [5].
- **Co-catalyst/Activator:** Modified Methylaluminoxane (MMAO) may be considered, as it is commonly used to activate metal complexes in oligomerization reactions [2].
- **Equipment:** Schlenk line or glove box for handling air-sensitive compounds, reflux condenser, heating mantle, and standard analytical tools (GC-MS, NMR).

Experimental Workflow

The following diagram outlines the key stages of the proposed experimental process.





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Key Parameters to Investigate

- **Molar Ratio:** Systematically vary the ratio of dipicolinic acid to $\text{Ru}(\text{acac})_3$ (e.g., 1:1, 2:1).
- **Activator:** Test the necessity and optimal loading of MMAO or other activators [2].
- **Solvent and Temperature:** Screen different solvents (toluene, DMSO) and a range of temperatures (e.g., 65°C to 110°C) [4] [2].
- **Reaction Atmosphere:** Conduct reactions under an inert nitrogen atmosphere to prevent catalyst decomposition [2].

Analytical and Characterization Methods

To understand the system, characterization of both the catalyst and products is crucial.

- **For the Catalyst System:**
 - **FT-IR Spectroscopy:** Monitor shifts in the carbonyl (C=O) stretches of both acetylacetonate and dipicolinate ligands upon coordination to ruthenium [2].
 - **UV-Vis Spectroscopy:** Observe changes in the dark red color of $\text{Ru}(\text{acac})_3$, which may indicate formation of a new complex [1].
 - **Mass Spectrometry (MALDI-TOF):** Attempt to identify the molecular ion of any newly formed complex [2].
- **For Reaction Products (e.g., from methyl oleate):**

- **Gas Chromatography-Mass Spectrometry (GC-MS):** Ideal for identifying and quantifying products like dimers or oligomers of **methyl oleate** [5].
- **NMR Spectroscopy:** ^1H and ^{13}C NMR can confirm molecular structures and identify new functional groups formed during reaction.

Important Considerations and Safety

- **Stability:** The active catalytic species in this proposed system is unknown. It may be sensitive to air and moisture, requiring rigorous anaerobic techniques [2].
- **Reproducibility:** Results may be highly dependent on the specific source and purity of $\text{Ru}(\text{acac})_3$, dipicolinic acid, and the activator.
- **Safety:** Always consult Safety Data Sheets (SDS) for all chemicals. $\text{Ru}(\text{acac})_3$ carries hazard warnings (H302, H315, H319, H335) [1]. Methylaluminoxane is pyrophoric (ignites in air) and must be handled under inert atmosphere.

Future Research Directions

If initial experiments show promising activity, further studies could focus on:

- Isolating and fully characterizing the proposed Ru-dipicolinic complex using X-ray crystallography.
- Studying the reaction kinetics to optimize efficiency.
- Exploring the substrate scope beyond **methyl oleate**, such as other olefins or organic transformations where ruthenium catalysts are effective (e.g., C-H functionalization) [4].

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